

Application Notes and Protocols for In Vivo Rodent Studies with Janumet

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Compound of Interest

Compound Name: *Janumet*

Cat. No.: *B14803810*

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Introduction

Janumet is a combination oral hypoglycemic agent containing sitagliptin and metformin hydrochloride. Sitagliptin is a dipeptidyl peptidase-4 (DPP-4) inhibitor, and metformin is a biguanide.^{[1][2]} This combination therapy is effective in managing type 2 diabetes mellitus by utilizing complementary mechanisms of action to improve glycemic control.^{[1][3]} In preclinical research, rodent models are invaluable for studying the efficacy, pharmacokinetics, and mechanism of action of antidiabetic drugs. This document provides detailed protocols for the preparation and administration of **Janumet** for in vivo rodent studies.

Quantitative Data Summary

The following table summarizes recommended dosages for the active components of **Janumet** (sitagliptin and metformin) in rodents, based on published literature. It is crucial to note that the optimal dose may vary depending on the rodent species, strain, age, and the specific experimental model. Therefore, pilot studies are recommended to determine the most effective and well-tolerated dose for your specific study design.

Active Ingredient	Rodent Species	Dosage Range	Route of Administration	Vehicle	Reference(s)
Sitagliptin	Rat	10 mg/kg/day	Oral Gavage	Not Specified	[4]
Metformin	Rat	200 mg/kg/day	Oral Gavage	Not Specified	[4]
Sitagliptin/Metformin Combination	Rat	Up to 400 mg/kg/day (of combined tablet powder)	Oral Gavage	Not Specified	[5]
Sitagliptin	Mouse	10 mg/kg	Oral Gavage	Carboxymethylcellulose	[4]
Metformin	Mouse	200 mg/kg/day	Oral Gavage	Phosphate-Buffered Saline (PBS)	[5]

Experimental Protocols

Protocol 1: Preparation of Janumet Suspension from Tablets for Oral Gavage

This protocol describes the preparation of a suspension from commercially available **Janumet** tablets for oral administration to rodents.

Materials:

- **Janumet** tablets (e.g., 50 mg sitagliptin/500 mg metformin)[1]
- Vehicle: 0.5% (w/v) Methylcellulose or 0.5% (w/v) Carboxymethylcellulose (CMC) in sterile water
- Mortar and pestle

- Weighing balance
- Spatula
- Graduated cylinder or volumetric flask
- Stir plate and magnetic stir bar
- Sterile water

Procedure:

- Calculate the Required Amount of **Janumet**:
 - Determine the desired doses of sitagliptin and metformin for your study (e.g., 10 mg/kg sitagliptin and 200 mg/kg metformin).
 - Based on the tablet strength, calculate the total mass of the crushed tablet powder needed per animal.
 - Example Calculation: For a 250g rat and a target dose of 10 mg/kg sitagliptin and 100 mg/kg metformin, using a 50 mg/500 mg **Janumet** tablet:
 - Sitagliptin dose: $10 \text{ mg/kg} * 0.25 \text{ kg} = 2.5 \text{ mg}$
 - Metformin dose: $100 \text{ mg/kg} * 0.25 \text{ kg} = 25 \text{ mg}$
 - The ratio of sitagliptin to metformin in the tablet is 1:10. The desired dose ratio is also 1:10.
 - Total active ingredient needed: $2.5 \text{ mg} + 25 \text{ mg} = 27.5 \text{ mg}$
 - Total tablet weight needs to be determined by weighing a whole tablet and assuming a proportional amount of active ingredient. For simplicity in this example, we will calculate based on the mass of the crushed tablet needed to deliver the target dose.
- Prepare the Vehicle (0.5% Methylcellulose or CMC):

- To prepare 100 mL of 0.5% methylcellulose, weigh 0.5 g of methylcellulose powder.
- Heat approximately 30 mL of sterile water to 60-80°C.
- Add the methylcellulose powder to the hot water and stir vigorously to wet the particles.
- Add the remaining 70 mL of cold sterile water and continue to stir on a stir plate until the methylcellulose is fully dissolved and the solution is clear.
- Allow the solution to cool to room temperature.

- Prepare the **Janumet** Suspension:
 - Carefully crush the required number of **Janumet** tablets into a fine, uniform powder using a clean mortar and pestle. Note that **Janumet** tablets are film-coated; the coating will be part of the crushed powder.[\[1\]](#)[\[2\]](#)
 - Weigh the appropriate amount of the crushed tablet powder.
 - Transfer the weighed powder to a beaker or tube.
 - Add a small amount of the prepared vehicle to the powder and triturate with a spatula to form a smooth paste. This prevents clumping.
 - Gradually add the remaining vehicle while continuously stirring with a magnetic stirrer to achieve the final desired concentration and volume.
 - Continue stirring for at least 15-30 minutes to ensure a homogenous suspension.
- Storage and Handling:
 - It is recommended to prepare the suspension fresh daily.
 - If storage is necessary, store the suspension at 2-8°C for no longer than 24 hours.
 - Before each administration, bring the suspension to room temperature and vortex or stir thoroughly to ensure uniform redispersion of the particles.

Protocol 2: Administration of Janumet Suspension by Oral Gavage

This protocol provides a step-by-step guide for the safe and effective administration of the prepared **Janumet** suspension to rodents.

Materials:

- Prepared **Janumet** suspension
- Appropriately sized oral gavage needles (stainless steel or flexible plastic)
- Syringes
- Animal scale

Procedure:

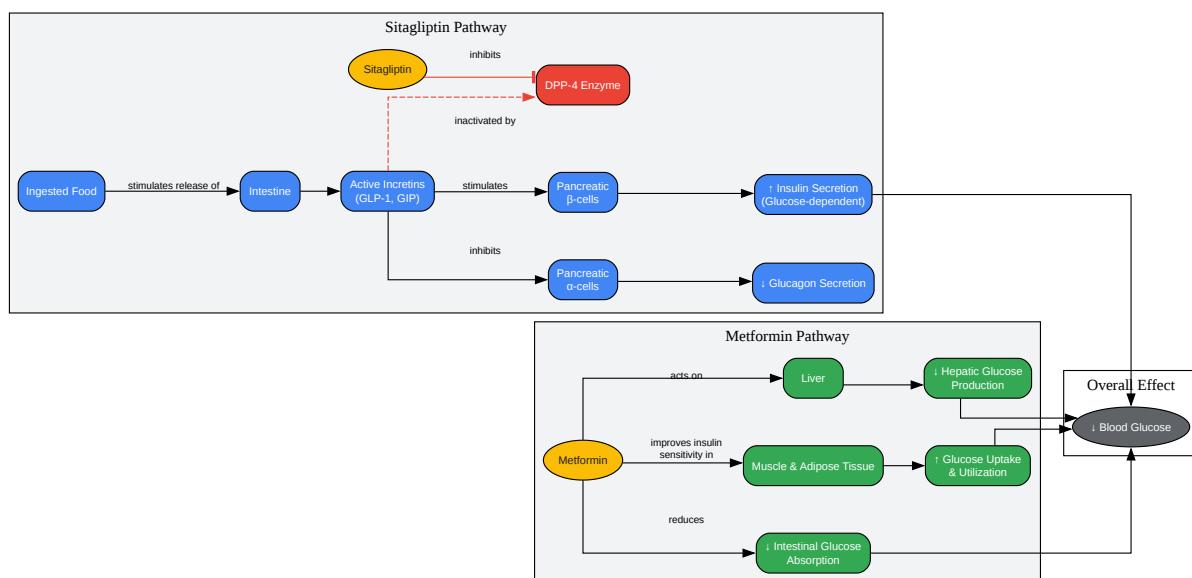
- Animal Preparation:
 - Weigh the animal immediately before dosing to accurately calculate the required administration volume.
 - The maximum recommended gavage volume for mice is 10 mL/kg and for rats is 5-10 mL/kg.
- Restraint:
 - Properly restrain the rodent to ensure its safety and the accuracy of the procedure. For mice, scruff the back of the neck to immobilize the head. For rats, restrain the animal securely with one hand, controlling the head and neck.
- Gavage Needle Insertion:
 - Measure the gavage needle externally from the tip of the animal's nose to the last rib to estimate the correct insertion depth.

- Gently insert the gavage needle into the diastema (the gap between the incisors and molars) and pass it over the tongue towards the back of the pharynx.
- Allow the animal to swallow the tip of the needle, then gently advance the needle down the esophagus into the stomach. There should be no resistance. If resistance is met, withdraw the needle and start again.

- Administration:
 - Once the needle is correctly positioned, dispense the calculated volume of the **Janumet** suspension from the syringe.
 - Administer the suspension slowly and steadily.
- Post-Administration:
 - Gently remove the gavage needle.
 - Return the animal to its cage and monitor it for any signs of distress, such as difficulty breathing or lethargy.

Mechanism of Action Signaling Pathway

The following diagram illustrates the complementary mechanisms of action of sitagliptin and metformin, the active components of **Janumet**.

[Click to download full resolution via product page](#)*Combined mechanism of action of Sitagliptin and Metformin.*

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